

Best practices for long-term storage of CCT365623 stock solutions

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Compound of Interest

Compound Name: CCT365623

Cat. No.: B606556

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Technical Support Center: CCT365623

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **CCT365623** stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **CCT365623** stock solutions?

A1: The recommended solvent for preparing **CCT365623** stock solutions is high-purity, anhydrous Dimethyl Sulfoxide (DMSO).^{[1][2][3]} Due to the hygroscopic nature of DMSO, it is critical to use a fresh, unopened bottle or a properly stored anhydrous grade to prevent water absorption, which can lead to compound precipitation.^[4]

Q2: What are the recommended storage conditions and stability for **CCT365623** stock solutions?

A2: For long-term storage, it is recommended to store **CCT365623** stock solutions at -80°C, where they are stable for up to 6 months.^[1] For shorter-term storage, solutions can be kept at -20°C for up to 1 month.^{[1][2]} It is crucial to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles, which can lead to compound degradation.^{[1][4]}

Q3: What is the solubility of **CCT365623** in DMSO?

A3: **CCT365623** is soluble in DMSO at a concentration of 250 mg/mL with the aid of ultrasonication.[1][3]

Q4: How should solid **CCT365623** be stored?

A4: Solid **CCT365623** should be stored at 4°C, sealed from moisture.[1] For long-term storage of the solid compound, -20°C is recommended for periods of months to years.[2]

Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Solution(s)
Precipitation observed in stock solution upon thawing.	1. Absorption of water by DMSO. 2. Exceeded solubility limit. 3. Improper storage temperature.	1. Gently warm the vial to 37°C and vortex or sonicate to redissolve. 2. Ensure the use of anhydrous DMSO. 3. Confirm that the stock concentration does not exceed the solubility limit. 4. Always store aliquots at -80°C for long-term stability.
Incomplete dissolution of solid CCT365623 in DMSO.	1. Insufficient vortexing or sonication. 2. Compound has not fully equilibrated to room temperature.	1. Continue to vortex or sonicate the solution. Gentle warming to 37°C can aid dissolution. 2. Allow the vial of solid compound to equilibrate to room temperature for at least 60 minutes before opening and adding solvent.
Color change observed in the stock solution over time.	1. Degradation of the compound. 2. Contamination of the stock solution.	1. Discard the solution and prepare a fresh stock. 2. Ensure proper sterile technique when handling the solution.
Inconsistent or unexpected experimental results.	1. Incorrect stock solution concentration. 2. Degradation of CCT365623 due to improper storage or multiple freeze-thaw cycles. 3. Cellular resistance or other biological variables.	1. Verify the calculations and preparation of the stock solution. 2. Prepare a fresh stock solution from solid compound and use single-use aliquots. 3. Review experimental design and consider potential biological factors.

Experimental Protocols

Preparation of **CCT365623** Stock Solution (10 mM)

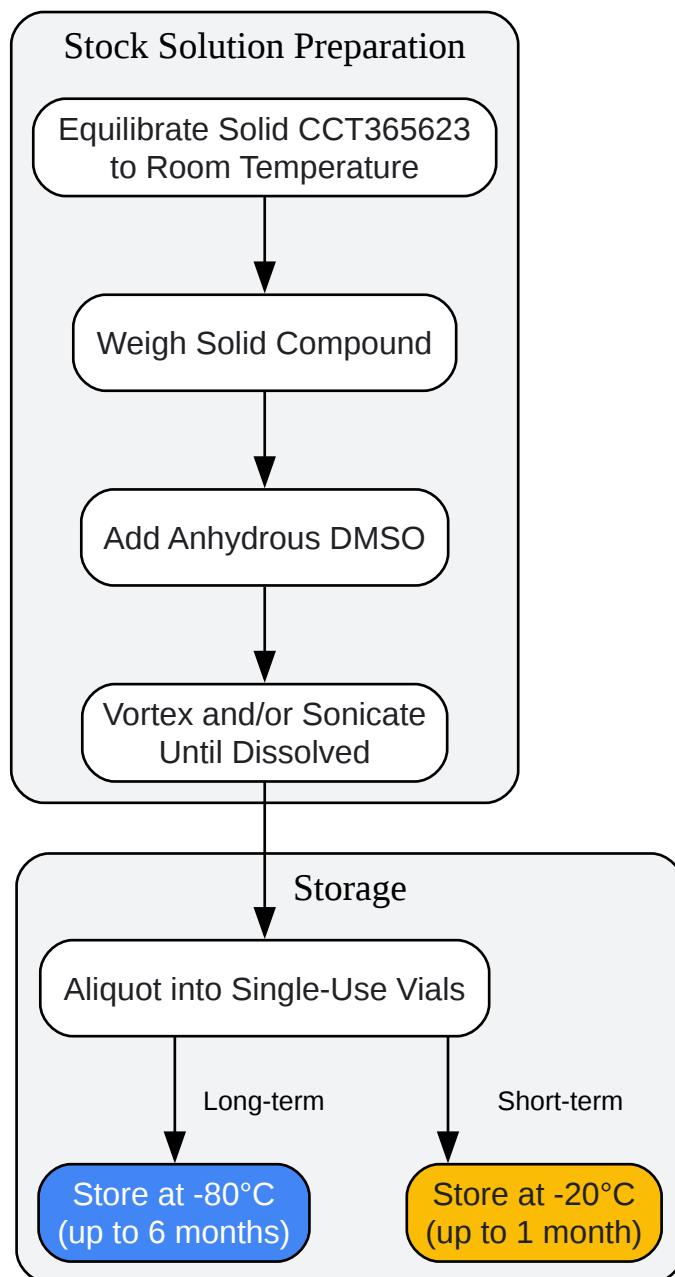
Materials:

- **CCT365623** (Molecular Weight: 443.99 g/mol for hydrochloride salt)[[1](#)][[3](#)]
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated balance
- Vortex mixer
- Sonicator

Procedure:

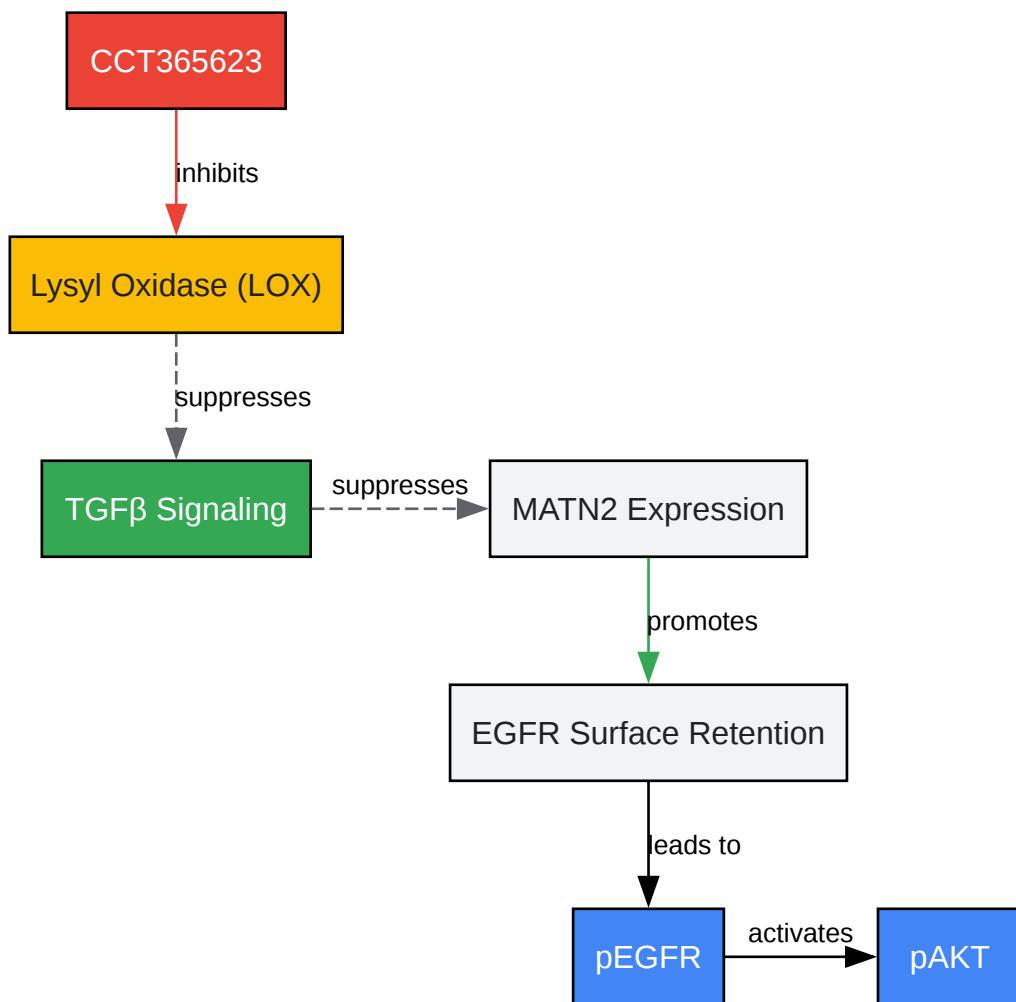
- Allow the vial of solid **CCT365623** to equilibrate to room temperature before opening to prevent moisture condensation.
- Weigh out the desired amount of **CCT365623** powder using a calibrated balance. For 1 mL of a 10 mM stock solution, you will need 4.44 mg of **CCT365623** hydrochloride.
- Add the appropriate volume of anhydrous DMSO to the solid compound.
- Vortex the solution thoroughly to facilitate dissolution.
- If necessary, sonicate the solution in a water bath until the compound is completely dissolved.[[1](#)][[3](#)]
- Aliquot the stock solution into sterile, single-use microcentrifuge tubes.
- Store the aliquots at -80°C for long-term storage (up to 6 months).[[1](#)]

Visualizations



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Caption: Workflow for Preparing and Storing **CCT365623** Stock Solutions.



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Caption: CCT365623 Signaling Pathway Inhibition.

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